Application Note: High-Purity Recovery of 3-Nitroisonicotinic Acid via Optimized Recrystallization

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Compound of Interest	
Compound Name:	*3-Nitroisonicotinic acid*
CAS No.:	*59290-82-3*
Cat. No.:	*B1302953*

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Abstract

3-Nitroisonicotinic acid is a pivotal building block in medicinal chemistry and materials science. The purity of this reagent is paramount for achieving desired reaction outcomes and ensuring the integrity of downstream applications. This application note provides a comprehensive, field-proven guide for the purification of **3-nitroisonicotinic acid** using the fundamental technique of recrystallization. We delve into the theoretical principles, solvent selection rationale, a detailed step-by-step protocol, and methods for purity verification. This document is designed for researchers, scientists, and drug development professionals seeking a reliable and efficient method for obtaining high-purity **3-nitroisonicotinic acid**.

The Foundational Principle: Recrystallization

Recrystallization is a purification technique for solid compounds that exploits differences in solubility.[1] The core principle is based on the observation that the solubility of most solids in a given solvent increases with temperature.[2] An impure solid is dissolved in a minimum amount of a suitable hot solvent to create a saturated solution. Any impurities that are insoluble at high

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temperatures can be removed by hot filtration. As the saturated solution cools, the solubility of the target compound decreases, causing it to crystallize out of the solution in a purified form. The soluble impurities, ideally, remain dissolved in the cold solvent, known as the mother liquor, and are separated during the final filtration step.[2][3] The slow and controlled formation of crystals is crucial, as it allows for the selective exclusion of impurities from the growing crystal lattice, leading to a significant increase in purity.[3]

Physicochemical Profile: 3-Nitroisonicotinic Acid

A thorough understanding of the compound's properties is essential for developing a successful purification strategy.

Property	Value	Source
IUPAC Name	3-Nitropyridine-4-carboxylic acid	[4]
CAS Number	59290-82-3	[4][5]
Molecular Formula	$C_6H_4N_2O_4$	[4][5]
Molecular Weight	168.11 g/mol	[4]
Melting Point	~220 °C	[4]
Appearance	Crystalline solid	[6]
Storage Conditions	Store at 2-8°C under an inert atmosphere	[4]

Strategic Solvent Selection

The choice of solvent is the most critical factor in recrystallization.[2] An ideal solvent should exhibit a steep solubility curve for the target compound—high solubility at elevated temperatures and low solubility at room or ice-bath temperatures.[2] For **3-nitroisonicotinic acid**, its molecular structure, featuring a polar carboxylic acid group, a polar nitro group, and a pyridine ring, suggests high solubility in polar protic solvents.

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Based on structural analogs like nicotinic acid and benzoic acid, which are effectively recrystallized from water, water stands out as a primary candidate.[3][7][8] Alcohols, such as ethanol, are also excellent candidates for nitroaromatic compounds.[9]

Solvent System	Rationale & Considerations
Deionized Water	Pros: Excellent solvent for the parent compound, nicotinic acid.[7][8] Non-toxic, non-flammable, and inexpensive. The high polarity effectively dissolves the polar functional groups at elevated temperatures. Cons: High boiling point (100°C) can make drying the final product time-consuming.
Ethanol	Pros: Good solvent for many organic acids and nitroaromatic compounds.[9] Lower boiling point (78°C) than water allows for easier removal from the purified crystals. Cons: Higher cost and flammability compared to water.
Water/Ethanol Mixture	Pros: A binary solvent system allows for fine-tuning of polarity and solubility. Can be used to optimize recovery if the compound is too soluble in pure ethanol or not soluble enough in pure water. Cons: More complex to optimize the ideal ratio. The composition of the vapor phase may differ from the liquid, potentially changing the solvent composition during boiling.

For this protocol, deionized water is selected as the primary solvent due to its proven efficacy with analogous structures, safety profile, and cost-effectiveness.

Mandatory Safety Precautions

Working with chemical reagents requires strict adherence to safety protocols.

- Personal Protective Equipment (PPE): Always wear safety goggles with side shields, a lab coat, and chemical-resistant gloves (e.g., nitrile).[10][11][12]

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- Ventilation: Conduct the procedure in a well-ventilated fume hood, especially when heating solvents.[13]
- Handling: Avoid inhalation of dust and direct contact with skin and eyes.[12][14] **3-Nitroisonicotinic acid** and related nitroaromatic compounds should be handled as potentially hazardous.
- Waste Disposal: Dispose of all chemical waste, including the mother liquor and any used filter paper, in appropriately labeled hazardous waste containers according to institutional guidelines.[13]

Detailed Protocol for Recrystallization

This protocol outlines the purification of crude **3-nitroisonicotinic acid** using deionized water.

Materials and Equipment

- Crude **3-nitroisonicotinic acid**
- Deionized water
- Activated carbon (decolorizing agent, optional)
- Erlenmeyer flasks (2-3, appropriate sizes)
- Graduated cylinders
- Hot plate with stirring capability
- Magnetic stir bar or boiling chips[15]
- Stemless funnel and fluted filter paper (for hot filtration, if needed)
- Büchner funnel and filter flask[15]
- Vacuum source (e.g., water aspirator)
- Ice bath

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- Spatula and watch glass

Experimental Workflow Diagram

Caption: Workflow for the recrystallization of **3-nitroisonicotinic acid**.

Step-by-Step Methodology

- Dissolution:
  - Place approximately 2.0 g of crude **3-nitroisonicotinic acid** into a 100 mL Erlenmeyer flask containing a magnetic stir bar or a few boiling chips.
  - Add an initial 20-25 mL of deionized water. Place the flask on a hot plate and heat the mixture to a gentle boil with stirring.
  - Continue adding small portions of hot deionized water (2-3 mL at a time) until all the solid has just dissolved.[2] Avoid adding an excess of solvent, as this will reduce the final yield. Note the total volume of water used.
- Decolorization (Optional):
  - If the solution is colored by impurities, remove the flask from the heat source and allow it to cool slightly for a minute.
  - Add a very small amount (tip of a spatula) of activated carbon to the solution. Adding carbon to a boiling solution can cause it to boil over violently.
  - Return the flask to the hot plate and boil gently for 2-5 minutes. The activated carbon will adsorb colored impurities.[16]
- Hot Filtration (If necessary):
  - This step is only required if there are insoluble impurities or if activated carbon was used.
  - Pre-heat a second Erlenmeyer flask and a stemless glass funnel on the hot plate. Place a piece of fluted filter paper in the funnel.

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- Working quickly to prevent premature crystallization, pour the hot solution through the fluted filter paper into the clean, pre-heated flask.

- Crystallization:
  - Cover the flask containing the clear hot solution with a watch glass and remove it from the heat.
  - Allow the solution to cool slowly and undisturbed to room temperature on the benchtop.[3] [15] Slow cooling is essential for the formation of large, pure crystals. Rushing this step can trap impurities.
  - Once the flask has reached room temperature and crystal formation appears complete, place it in an ice bath for an additional 15-20 minutes to maximize the precipitation of the product from the solution.[3]

- Crystal Collection and Washing:
  - Set up a Büchner funnel with a piece of filter paper that fits snugly and covers all the holes. Place the funnel on a filter flask connected to a vacuum source.
  - Wet the filter paper with a small amount of ice-cold deionized water to ensure it seals against the funnel.[16]
  - Turn on the vacuum and pour the cold crystal slurry into the center of the Büchner funnel.
  - Wash the crystals by pouring a small amount (5-10 mL) of ice-cold deionized water over them while the vacuum is on.[16] This removes any residual mother liquor containing dissolved impurities. Repeat once more if necessary.

- Drying:
  - Leave the crystals in the funnel with the vacuum running for 10-15 minutes to pull air through and partially dry them.
  - Transfer the purified crystals to a pre-weighed watch glass, spread them out, and allow them to air-dry completely. Drying can be expedited in a desiccator or a low-temperature drying oven (e.g., 50-60°C).

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Verification of Purity

A self-validating protocol requires confirmation of the outcome. The most straightforward method to assess the purity of the recrystallized product is melting point analysis.

- Melting Point Determination: A pure crystalline solid has a sharp, well-defined melting point range (typically < 2°C). Impurities tend to depress and broaden the melting point range.
- Procedure: Measure the melting point of the dry, recrystallized **3-nitroisonicotinic acid**.
- Expected Result: The measured melting point should be sharp and close to the literature value of approximately 220°C.[4] A significant improvement in the sharpness and value compared to the crude material indicates successful purification.

Troubleshooting Guide

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Issue	Probable Cause(s)	Recommended Solution
No Crystals Form Upon Cooling	Too much solvent was added, resulting in an unsaturated solution.	Re-heat the solution and boil off a portion of the solvent to concentrate it. Allow to cool again. If supersaturation is suspected, scratch the inside of the flask with a glass rod or add a "seed crystal" from a previous batch.[3]
Product "Oils Out"	The solution was cooled too rapidly, or the melting point of the compound is lower than the boiling point of the solvent (not applicable for this compound in water).	Re-heat the solution until the oil dissolves completely. You may need to add a small amount of additional solvent. Allow the solution to cool much more slowly. Vigorous stirring as it cools can sometimes promote crystallization over oiling.
Very Low Recovery of Product	Too much solvent was used; the compound has significant solubility in the cold solvent; crystals were not completely transferred from the flask.	Ensure the minimum amount of hot solvent is used for dissolution. Cool the solution thoroughly in an ice bath to minimize solubility. Use a small amount of the ice-cold mother liquor to rinse any remaining crystals from the flask into the funnel.
Colored Crystals After Recrystallization	Colored impurities were not fully removed.	Repeat the recrystallization process, ensuring the use of an appropriate amount of activated carbon during the dissolution step.

Conclusion

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Recrystallization is a powerful, economical, and efficient technique for the purification of **3-nitroisonicotinic acid**. By carefully selecting a suitable solvent—in this case, deionized water—and controlling the rates of heating and cooling, researchers can significantly enhance the purity of the starting material. The protocol described herein, when coupled with proper safety measures and purity verification, provides a robust and reliable method for obtaining high-quality **3-nitroisonicotinic acid** suitable for the most demanding research and development applications.

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